

2-Chloro-5-methylbenzaldehyde proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-Chloro-5-methylbenzaldehyde

CAS No.: 14966-09-7

Cat. No.: B3000574

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Executive Safety Summary & Verification

CRITICAL IDENTITY CHECK: The CAS number provided in your request (55156-33-3) does not correspond to standard registries for **2-Chloro-5-methylbenzaldehyde**.^[1] The standard CAS for this compound is 14966-09-7.^{[1][2][3][4][5][6]}

- Action: Verify your container label. If the chemical name is correct, proceed with this guide. If the CAS matches a different chemical structure, STOP and verify the MSDS, as hazards may differ significantly.^[1]

Immediate Disposal Classification:

- Primary Waste Stream: Halogenated Organic Waste (Do NOT mix with non-halogenated solvents).^[1]
- RCRA Status (USA): Not P- or U-listed by name, but regulated as a characteristic hazardous waste if it exhibits toxicity or ignitability.^[1] It must be incinerated at a facility permitted for halogenated organics to prevent dioxin formation.
- Physical State: Low-melting solid (MP: ~-34-36°C).^[1] It may exist as a supercooled liquid or sludge in the laboratory.

Hazard Characterization & Causality

To dispose of this chemical safely, you must understand the why behind the protocols.

| Property | Value | Disposal Implication (Causality) |
|----------------|-------------------------------|---|
| Structure | Chlorinated Aromatic Aldehyde | Halogenated Stream: Chlorine atoms require high-temperature incineration (>1100°C) with acid gas scrubbing.[1] Fuel blending is generally prohibited.[7] |
| Reactivity | Aldehyde Group (-CHO) | Segregation: Aldehydes oxidize easily.[1] NEVER mix with strong oxidizers (e.g., Nitric Acid) or amines in the waste container.[1] This can cause exothermic runaway or polymerization. |
| Physical State | MP: 34–36°C | Container Choice: It can melt in warm storage. Use wide-mouth HDPE or glass containers to prevent "freezing" in narrow necks, which complicates transfer at the disposal facility.[1] |
| Toxicity | H315, H319, H335 (Irritant) | PPE: Standard nitrile gloves are sufficient for splash protection, but double-gloving is recommended during waste consolidation.[1] |

Pre-Disposal Protocol: Segregation & Packaging

The Golden Rule: Segregation at the source prevents costly re-classification and dangerous reactions.

Step 1: Container Selection

- Recommended: High-Density Polyethylene (HDPE) carboy or amber glass bottle.[1]
- Avoid: Metal cans (aldehydes can oxidize to acids, potentially corroding metal over long storage).[1]

Step 2: Labeling (Mandatory)

Your waste tag must explicitly list:

- "2-Chloro-5-methylbenzaldehyde" (Do not use abbreviations).
- "Halogenated Organic" checkbox selected.
- Hazard Checkboxes: Irritant, Toxic.

Step 3: Chemical Compatibility Check

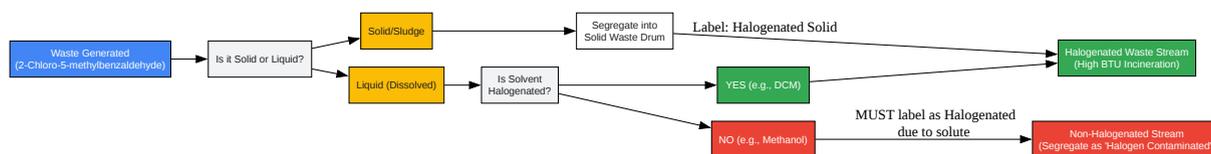
Before adding to a central waste carboy, verify the existing contents.[1]

- COMPATIBLE: Dichloromethane (DCM), Chloroform, Chlorobenzene.[1]
- INCOMPATIBLE (Do NOT Add):
 - Ammonia or amine-containing waste (forms imines/polymers).[1]
 - Nitric acid or Chromic acid waste (violent oxidation).[1]
 - Aqueous basic waste (Cannizzaro reaction risk).[1]

Operational Workflows

Workflow A: Routine Waste Generation

This logic flow ensures the material ends up in the correct incineration stream.



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Figure 1: Decision tree for routing **2-Chloro-5-methylbenzaldehyde** waste. Note that even if dissolved in a non-halogenated solvent (like methanol), the presence of the chlorine atom in the solute forces the entire mixture into the Halogenated Waste stream.[1]

Workflow B: Spill Response Procedure

Scenario: A 50g bottle drops and shatters. The material is a semi-solid sludge.

- Isolate: Evacuate the immediate area (radius 10 ft). Mark "Spill."
- PPE: Don safety goggles, lab coat, and double nitrile gloves.[1] If dust is present, use an N95 or half-mask respirator.[1]
- Containment:
 - Do not use water (spreads the organic).[1]
 - Surround the spill with vermiculite or spill pillows.
- Cleanup:
 - If Solid: Scoop carefully using a plastic dustpan to avoid sparking.
 - If Liquid/Sludge: Cover with an inert absorbent (vermiculite, sand, or clay).[1] Do not use paper towels (flammability risk with aldehydes).[1]
- Decontamination: Wipe the surface with a mild soap solution, followed by water.

- Disposal: Place all absorbent and debris into a wide-mouth jar. Label as "Debris contaminated with **2-Chloro-5-methylbenzaldehyde**."^[1]

Regulatory & Compliance Framework

- US EPA (RCRA):
 - While not explicitly listed, this chemical is a "Generator Knowledge" waste.^[1] You are legally required to identify the chlorine content.
 - Land Ban: Halogenated organic compounds are generally banned from land disposal (landfills) without prior treatment.^[1] Incineration is the only compliant path.
- Transport (DOT):
 - If shipping waste off-site, it likely falls under UN 3077 (Environmentally Hazardous Substance, Solid, N.O.S.) if the quantity exceeds reportable limits, or UN 3335 (Aviation Regulated Solid) depending on the carrier.^[1] Always consult your EHS officer for shipping manifests.

References

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- To cite this document: BenchChem. [2-Chloro-5-methylbenzaldehyde proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3000574#2-chloro-5-methylbenzaldehyde-proper-disposal-procedures\]](https://www.benchchem.com/product/b3000574#2-chloro-5-methylbenzaldehyde-proper-disposal-procedures)

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